

Personal protective equipment for handling 2-Hydroxychalcone

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Compound of Interest

Compound Name: 2-Hydroxychalcone

Cat. No.: B1664081

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Essential Safety and Handling Guide for 2-Hydroxychalcone

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **2-Hydroxychalcone**, ensuring a secure laboratory environment.

Chemical Identifier:

- Name: **2-Hydroxychalcone**
- CAS Number: 1214-47-7
- Molecular Formula: $C_{15}H_{12}O_2$

Hazard Identification and Classification

2-Hydroxychalcone is classified as a hazardous substance. All personnel handling this chemical must be thoroughly familiar with its potential hazards.

GHS Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- H319: Causes serious eye irritation.[1][2][3][4]
- H335: May cause respiratory irritation.[1][2][3][4]

Signal Word: Warning[4][5]

Hazard Category	Classification
Skin Corrosion/Irritation	Category 2[4][6]
Serious Eye Damage/Eye Irritation	Category 2[4][6]
Specific target organ toxicity — Single exposure	Category 3 (Respiratory system)[5][6]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Hydroxychalcone** to minimize exposure and ensure personal safety.

Protection Type	Specific Equipment	Standard
Eye/Face Protection	Tightly fitting safety goggles or chemical safety glasses with side-shields.	Conforming to EN 166 (EU) or NIOSH (US)[7][8]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber, polychloroprene). Lab coat or other protective clothing to prevent skin contact.	EN 374 (EU) or F739 (US) for gloves[9]
Respiratory Protection	A NIOSH/MSHA-approved respirator is required if dust is generated or if working in poorly ventilated areas. A dust mask or a full-face respirator with a particle filter is recommended.	Filter type P2[8]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to prevent accidents and exposure.

Handling:

- Ventilation: Always handle **2-Hydroxychalcone** in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)[\[7\]](#)[\[10\]](#)
- Avoid Dust Formation: This compound is a solid; take care to avoid the generation of dust during handling.[\[5\]](#)[\[7\]](#)[\[10\]](#)
- Personal Hygiene: Wash hands thoroughly with soap and water after handling.[\[5\]](#)[\[8\]](#) Do not eat, drink, or smoke in the laboratory.[\[7\]](#)[\[8\]](#)
- Grounding: Use non-sparking tools and take precautionary measures against static discharges.[\[7\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[3\]](#)[\[10\]](#)
- Keep the container tightly closed and sealed.[\[3\]](#)[\[4\]](#)[\[10\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[5\]](#)[\[11\]](#)

Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are crucial in the event of an exposure.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3][4][12]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. If skin irritation persists, seek medical attention.[4][5][12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][4][7][12]
Ingestion	Do not induce vomiting. Clean the mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][5][12]

Spill and Disposal Management

Proper management of spills and waste is essential for laboratory and environmental safety.

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so.

- Clean-up: For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[\[5\]](#)[\[9\]](#) For major spills, alert emergency responders.[\[9\]](#)
- PPE: Wear appropriate personal protective equipment during cleanup.[\[7\]](#)

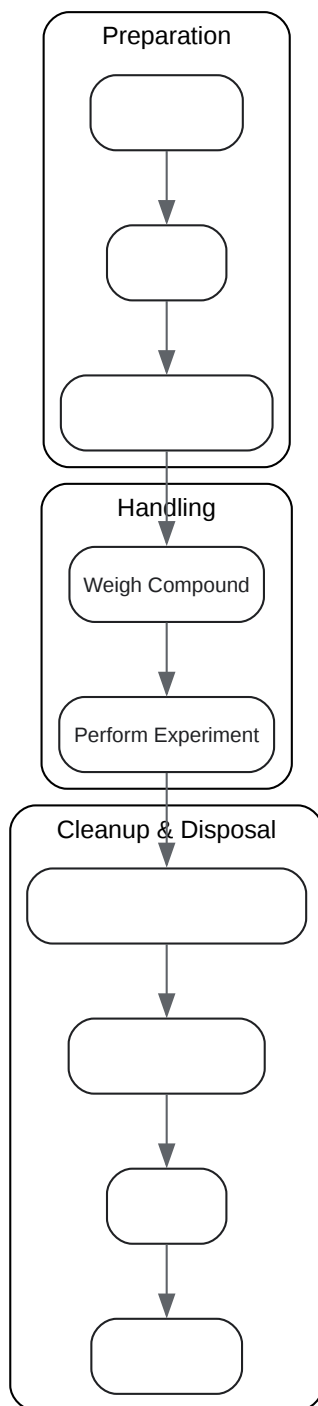
Waste Disposal:

- Dispose of **2-Hydroxychalcone** and any contaminated materials as hazardous waste.[\[4\]](#)[\[5\]](#)
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[\[4\]](#)[\[7\]](#)
- Do not allow the chemical to enter drains or waterways.[\[6\]](#)[\[7\]](#)

Visual Workflow Guides

To further clarify the procedural steps for handling **2-Hydroxychalcone**, the following diagrams illustrate the key workflows.

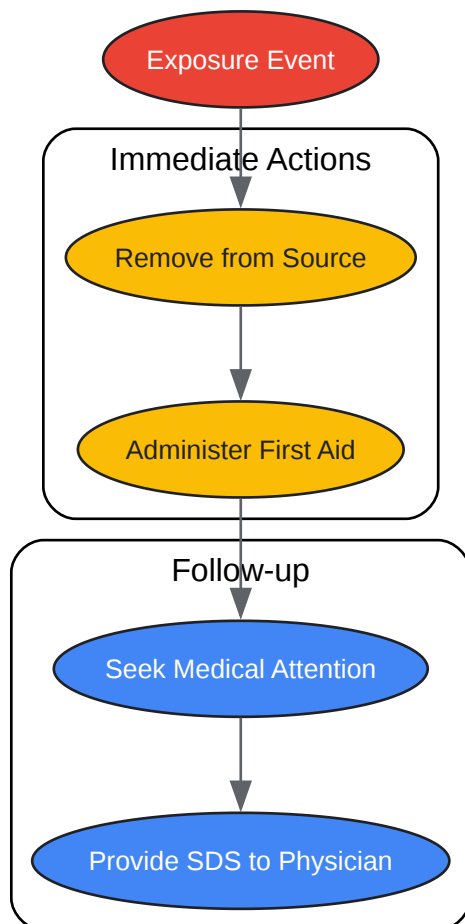
Workflow for Handling 2-Hydroxychalcone



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Caption: General workflow for safe handling of **2-Hydroxychalcone**.

Emergency Response for 2-Hydroxychalcone Exposure



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Caption: Emergency response plan for exposure incidents.

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